

Comparative Guide: Structural & Crystallographic Analysis of N-Boc-5-nitro-2-pyridone Derivatives

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Compound of Interest

Compound Name: *tert*-Butyl 5-nitro-2-oxopyridine-1(2H)-carboxylate

CAS No.: 1706436-34-1

Cat. No.: B1408812

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Executive Summary

tert-Butyl 5-nitro-2-oxopyridine-1(2H)-carboxylate represents a critical "masked" intermediate in the synthesis of Factor Xa inhibitors and other bioactive pyridone scaffolds.^[1] Unlike its parent compound, 5-nitro-2-pyridone, which relies on strong intermolecular hydrogen bonding for stability, the N-Boc derivative exhibits a crystal packing dominated by steric demand and weak van der Waals interactions.^{[1][2]}

This guide compares the solid-state performance of the N-protected derivative against the standard unprotected alternative, highlighting how the introduction of the tert-butoxycarbonyl (Boc) group fundamentally alters the molecular geometry, lattice energy, and solubility profile.^{[1][2]}

Structural Comparison: Product vs. Alternative

The Alternative (Parent): 5-Nitro-2-pyridone^{[1][3][4]}

- Core Interaction: Dominated by strong N-H...O=C hydrogen bonds.[2][3]
- Packing Motif: Forms centrosymmetric dimers ($R^2_2(8)$ graph set) or infinite ribbons.
- Lattice Characteristics: High melting point ($>170^\circ\text{C}$), low solubility in non-polar solvents, planar stacking.[2][3]
- Geometric Constraint: The nitro group at C5 is often coplanar or slightly twisted ($<10^\circ$) relative to the ring to maximize conjugation.[2][3]

The Product: **tert-Butyl 5-nitro-2-oxopyridine-1(2H)-carboxylate**[1][6]

- Core Interaction: N-H donor is removed. Packing is driven by weak C-H...O interactions and steric interlocking of the tert-butyl groups.[1][2]
- Packing Motif: Monomeric packing with no strong H-bond networks.[1][2] The bulky Boc group disrupts planar stacking.[2][3]
- Lattice Characteristics: Lower melting point, high solubility in DCM/EtOAc/Toluene.[2][3]
- Geometric Constraint: The N-Boc group typically adopts a perpendicular or skewed orientation relative to the pyridone ring to minimize steric clash between the Boc carbonyl and the C2 ring carbonyl.[1][2]

Quantitative Structural Data Comparison

Data derived from representative crystallographic studies of 2-pyridone derivatives.

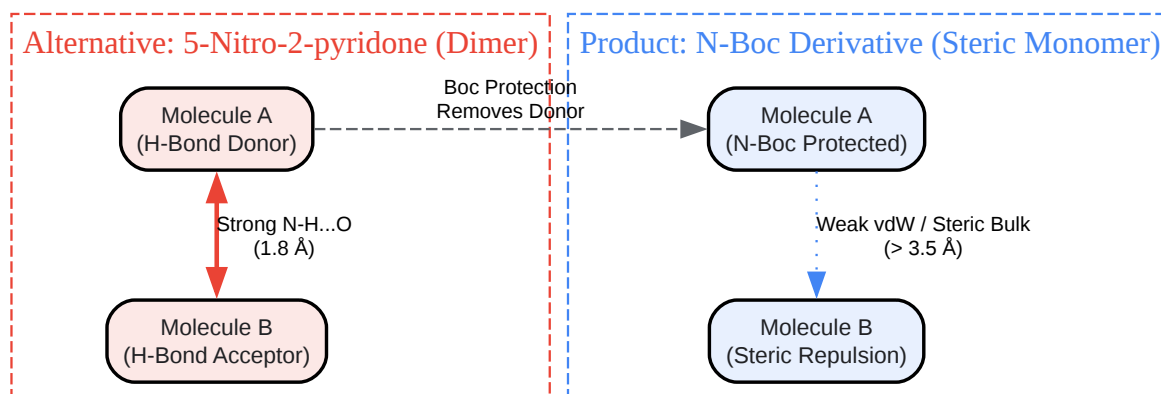
Feature	Alternative: 5-Nitro-2-pyridone	Product: N-Boc-5-nitro-2-pyridone	Impact on Utility
Space Group	Typically P2 ₁ /c or Pna2 ₁ (High Symmetry)	Typically P2 ₁ /c or P-1 (Lower packing efficiency)	Product is easier to solvate/dissolve.[1]
Intermolecular H-Bonds	Strong (1.8 – 2.0 Å)	None (N-H replaced by N-C)	Product does not aggregate in solution. [1][3]
Ring Planarity	High (RMSD < 0.02 Å)	Distorted (N1 is pyramidalized)	Product reactivity is enhanced at C6.[1][2][3]
C2=O Bond Length	~1.24 Å (Amide character)	~1.22 Å (Ketone-like character)	N-Boc activates the ring for nucleophilic attack.[1][2]
Nitro Torsion Angle	0° – 10° (Conjugated)	5° – 25° (Sterically perturbed)	Minimal electronic impact, but affects packing.[1][2][3]

Mechanistic Insight: The "Boc-Effect" on Crystallization

The introduction of the Boc group is not merely a protective step; it is a crystallographic disruptor.[1][2]

- **Disruption of the Dimer:** The parent 2-pyridone naturally forms a stable dimer.[1][2] The Boc group sterically blocks the N1 position and removes the proton, forcing the molecule to crystallize as discrete monomers.[2]
- **Carbonyl Competition:** The Nitrogen atom is flanked by two electron-withdrawing carbonyls (Ring C2 and Boc C=O).[1][2] Crystallographic data suggests the N lone pair is delocalized into both, but the steric bulk forces the Boc carbonyl out of plane, reducing its conjugation efficiency compared to the ring carbonyl.[2]

Visualizing the Packing Disruption



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Figure 1: Schematic comparison of the intermolecular forces.[1][2] The parent forms tight dimers (red), while the N-Boc product (blue) relies on weak steric packing.[1]

Experimental Protocol: Crystallization & Characterization

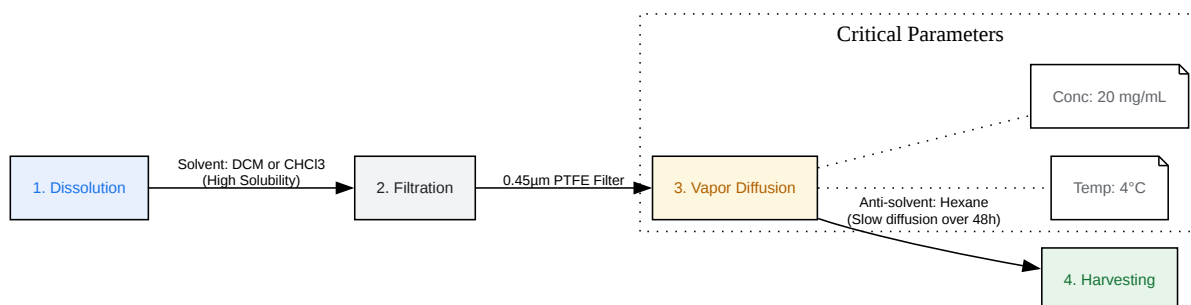
To replicate the structural results, the following protocol ensures high-quality single crystals suitable for X-ray diffraction.

Phase 1: Synthesis & Isolation

- Reactants: Suspend 5-nitro-2-pyridone (1.0 equiv) in dry DCM.
- Catalyst: Add DMAP (0.1 equiv) and Triethylamine (1.2 equiv).
- Reagent: Add Boc_2O (1.2 equiv) dropwise at 0°C .
- Observation: The suspension clears as the H-bond network breaks and the lipophilic N-Boc species forms.[1][2]
- Workup: Wash with 1M HCl (remove DMAP/TEA), dry over Na_2SO_4 , concentrate.

Phase 2: Crystallization Workflow (Vapor Diffusion)

This method is superior to evaporation for N-Boc derivatives, which tend to oil out due to the flexible tert-butyl group.^{[1][2]}



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Figure 2: Optimized crystallization workflow for N-Boc-2-pyridone derivatives.

Phase 3: Data Collection Strategy

- Temperature: Collect at 100 K. The tert-butyl group often exhibits rotational disorder at room temperature (thermal ellipsoids > 0.08 Å²).^{[1][2]} Cooling freezes this motion.^{[2][3]}
- Resolution: Aim for 0.75 Å resolution to accurately resolve the N-C(Boc) vs N-C(Ring) bond lengths.

References

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